

(3-Bromopropoxy)-tert-butyldimethylsilane

molecular weight and formula

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Compound of Interest

Compound Name: (3-Bromopropoxy)-tert-butyldimethylsilane

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An In-Depth Technical Guide to **(3-Bromopropoxy)-tert-butyldimethylsilane** For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information regarding the chemical properties of **(3-Bromopropoxy)-tert-butyldimethylsilane**, a versatile reagent used in various chemical syntheses.

Core Molecular Data

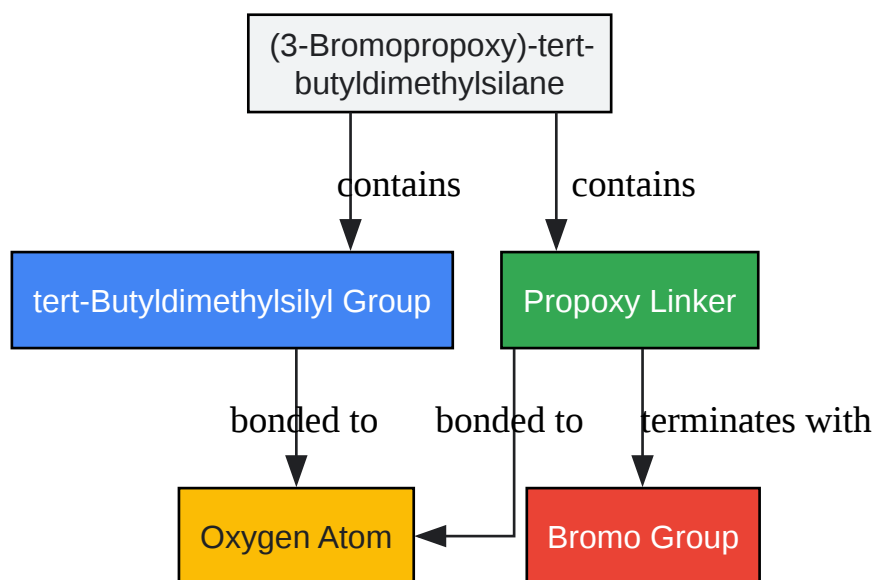
(3-Bromopropoxy)-tert-butyldimethylsilane is an organosilicon compound utilized in synthetic organic chemistry.^[1] Its key molecular identifiers are summarized below.

Property	Value
Molecular Formula	C ₉ H ₂₁ BrOSi ^{[1][2][3]}
Molecular Weight	253.25 g/mol ^{[1][2][3][4]}
CAS Number	89031-84-5 ^{[1][2][3]}

Structural Composition

The molecular structure of **(3-Bromopropoxy)-tert-butyldimethylsilane** consists of a silyl ether functional group, which links a bromopropoxy group to a tert-butyldimethylsilyl group. The

diagram below illustrates this logical relationship.



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Caption: Logical relationship of the core components of the molecule.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **(3-Bromopropoxy)-tert-butyldimethylsilane** are specific to individual research objectives and are not detailed in the general documentation found. One cited method involves the reaction of 3-bromo-1-propanol with tert-butyldimethylchlorosilane and imidazole.[3] For specific experimental designs, researchers should consult peer-reviewed literature relevant to their field of application.

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